

Validated Linearity Ranges from Literature

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Carebastine

CAS No.: 90729-42-3

Cat. No.: S592739

Get Quote

The following table summarizes the key parameters from two developed and validated LC-MS/MS methods, providing a benchmark for your experiments.

Compound	Reported Linearity Range	Matrix	Instrumentation	Citation
Ebastine	0.010 – 8.0 ng/mL	Human Plasma	LC-MS/MS (Gradient Elution) [1]	[1]
Carebastine	1.00 – 300 ng/mL	Human Plasma	LC-MS/MS (Gradient Elution) [1]	[1]
Ebastine	0.051 – 31.099 ng/mL	Human Plasma	LC-MS/MS (Solid Phase Extraction) [2]	[2]
Carebastine	1.013 – 1005.451 ng/mL	Human Plasma	LC-MS/MS (Solid Phase Extraction) [2]	[2]

Detailed Experimental Protocols

Here are the detailed methodologies from the cited studies, which you can adapt or use as a starting point for extending the linearity in your own work.

LC-MS/MS Method with Protein Precipitation [1]

This method is characterized by its simplicity and speed.

- **Sample Preparation:** Protein precipitation was used to prepare the plasma samples.
- **Chromatography:**
 - **Column:** Synergi Hydro-RP 80A (50 mm × 2.0 mm, 4 μm).
 - **Mobile Phase:** A gradient elution was employed.
 - Mobile Phase A: 0.1% formic acid in 5 mM ammonium acetate.
 - Mobile Phase B: 100% methanol.
 - **Flow Rate:** 0.4 mL/min.
- **Mass Spectrometry:**
 - **Ionization Mode:** Positive Electrospray Ionization (ESI+).
 - **Detection:** Multiple Reaction Monitoring (MRM).
- **Application Note:** This method was successfully applied to a clinical pharmacokinetic study in healthy volunteers.

LC-MS/MS Method with Solid Phase Extraction [2]

This method offers a wider linear range, particularly for **Carebastine**, and may be more suitable for your goal of range extension.

- **Sample Preparation:** Solid Phase Extraction (SPE) was used, which can provide cleaner samples and reduce matrix effects.
- **Chromatography:**
 - **Column:** BDS Hypersil C18 (50 mm × 4.6 mm, 5 μm).
 - **Flow Rate:** 0.6 mL/min.
- **Mass Spectrometry:**
 - **Ionization Mode:** Positive Ionization Mode.
 - **MRM Transitions:**
 - Ebastine: 496.2 → 261.0
 - **Carebastine:** 672.2 → 479.3 / 261.2
 - **Internal Standards:** Ebastine D6 and **Carebastine** D6 were used for accurate quantification.
- **Validation:** The method was fully validated for parameters like linearity, precision, accuracy, and robustness per ICH guidelines.

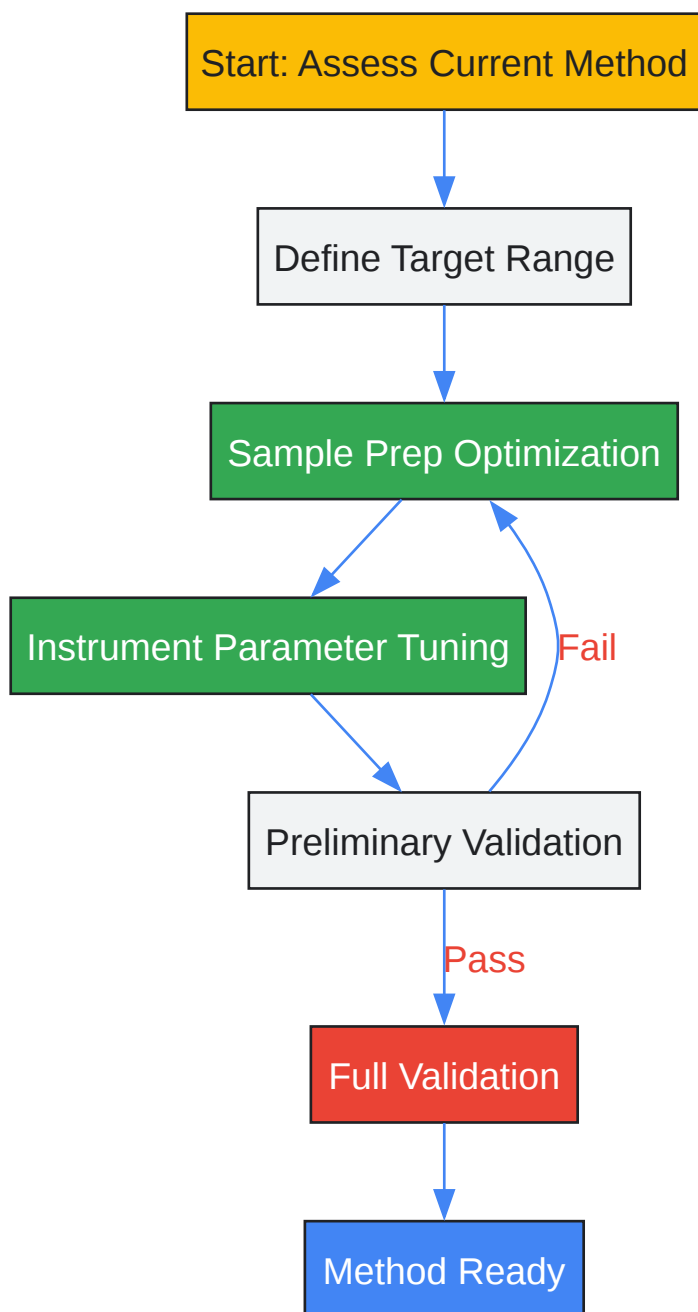
Troubleshooting Guide for Linearity Range Extension

Extending the linear range often involves optimizing various parts of the method to handle higher concentrations without saturating the detector or losing sensitivity at the lower end.

Challenge	Potential Causes	Troubleshooting Steps
Signal Saturation at High Concentrations	Detector overload, MS source fouling.	1. Dilute samples in the upper calibration range. 2. Reduce the injection volume. 3. Use a less sensitive MRM transition.
Loss of Linearity at Low Concentrations	High background noise, matrix interference, poor ionization.	1. Improve sample cleanup (e.g., switch to or optimize SPE [2]). 2. Optimize MS/MS parameters (cone voltage, collision energy). 3. Use a stable isotope-labeled internal standard [2].
General Method Robustness	Column degradation, inconsistent retention times.	1. Use a guard column to protect the analytical column. 2. Optimize the mobile phase gradient to improve separation and peak shape [1].

Workflow for Method Extension

The process of extending your analytical method's linearity can be visualized as a cycle of optimization, as shown in the following workflow.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Method development and validation for simultaneous ... [pubmed.ncbi.nlm.nih.gov]
2. Development and Validation of High Performance LCMS Methods for... [ijpsdronline.com]

To cite this document: Smolecule. [Validated Linearity Ranges from Literature]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b592739#carebastine-linearity-range-extension]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com